

The Alkaloid Damascenine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Damascenine*

Cat. No.: *B1214179*

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This technical guide provides an in-depth overview of **damascenine**, a bioactive alkaloid of interest to researchers, scientists, and drug development professionals. The document compiles known synonyms, physicochemical properties, and details its biological activities, with a focus on its anti-inflammatory and potential anti-cancer effects. Included are detailed experimental protocols and visualizations of key signaling pathways to facilitate further investigation into its therapeutic potential.

Chemical Synonyms and Identifiers

Damascenine is known by several names in scientific literature. A comprehensive list of its synonyms, along with its IUPAC name and other chemical identifiers, is provided below for clear identification and literature searching.

Identifier Type	Identifier
Systematic Name	methyl 3-methoxy-2-(methylamino)benzoate
Common Synonym	Nigelline
Other Names	Methyldamascenine, 2-(methylamino)-m-anisic acid methyl ester, 3-Methoxy-2-(methylamino)benzoic acid methyl ester
CAS Number	483-64-7
Molecular Formula	C ₁₀ H ₁₃ NO ₃
IUPAC Name	methyl 3-methoxy-2-(methylamino)benzoate

Physicochemical Properties

A summary of the key physicochemical properties of **damascenine** is presented in the following table, providing essential data for experimental design and analysis.

Property	Value	Reference
Molecular Weight	195.22 g/mol	[1] [2]
Melting Point	27-29 °C	[1]
Boiling Point	270 °C (with slight decomposition)	[1]
Appearance	Prisms from absolute alcohol	[1]
Solubility	Insoluble in water; Freely soluble in alcohol, ether, chloroform, petroleum ether, and oils	[1]

Biological Activity and Signaling Pathways

Damascenine has demonstrated notable biological activities, particularly in the realms of anti-inflammatory and anti-cancer research. The following sections detail the current understanding

of its mechanisms of action, accompanied by diagrams of the implicated signaling pathways.

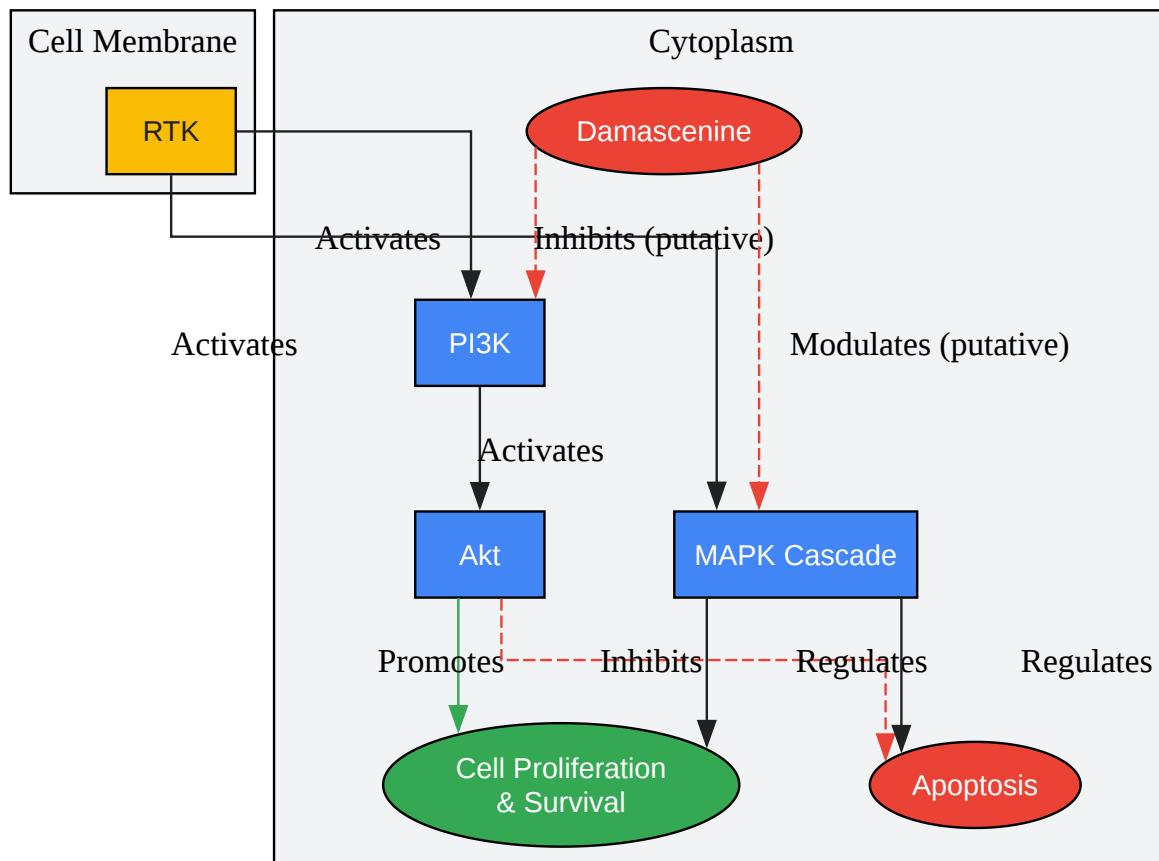
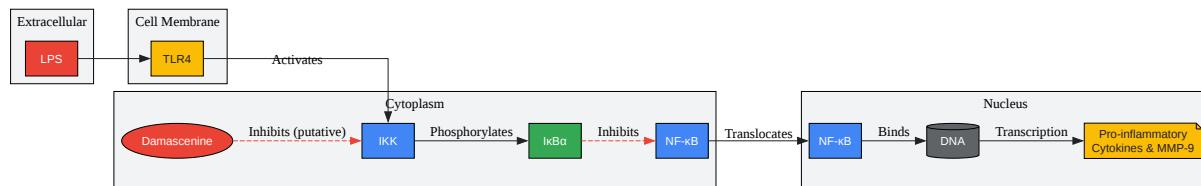
Anti-inflammatory Activity

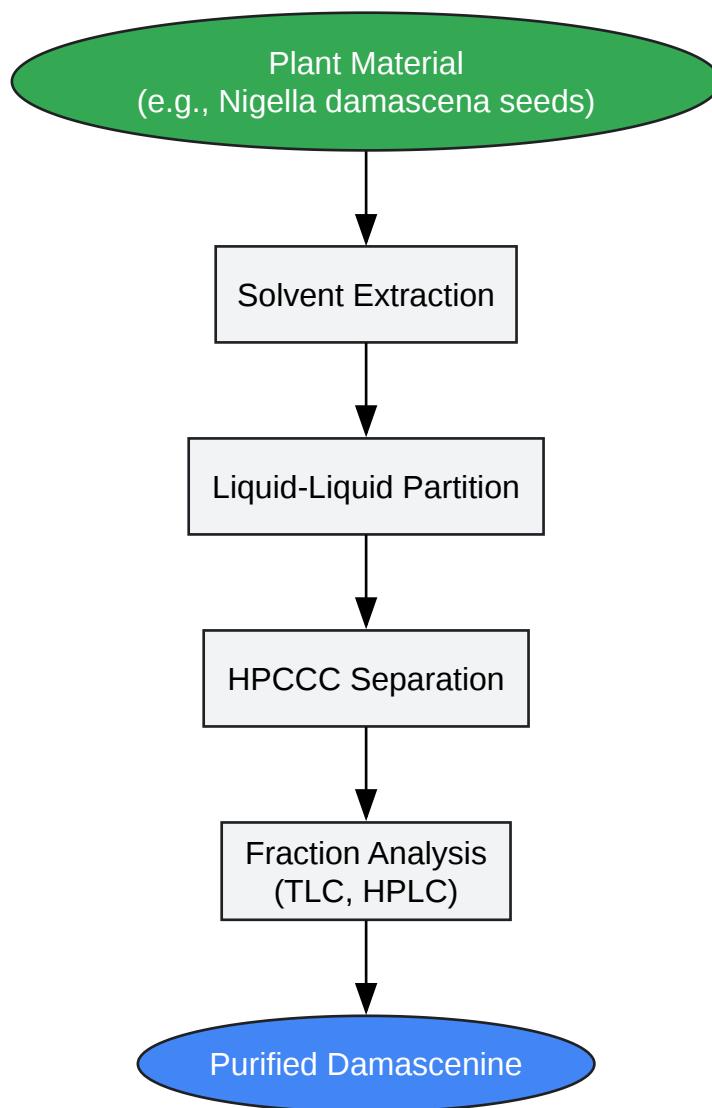
Damascenine has been shown to exert anti-inflammatory effects by modulating the response of immune cells to inflammatory stimuli. Specifically, in lipopolysaccharide (LPS)-stimulated human neutrophils, **damascenine** significantly inhibits the release of key pro-inflammatory mediators.

Signaling Pathway:

LPS, a component of the outer membrane of Gram-negative bacteria, is a potent activator of the innate immune system. It binds to Toll-like receptor 4 (TLR4) on the surface of immune cells like neutrophils. This binding initiates a downstream signaling cascade that leads to the activation of the nuclear factor-kappa B (NF- κ B) pathway. In its inactive state, NF- κ B is sequestered in the cytoplasm by an inhibitory protein called I κ B α . Upon TLR4 activation, a series of phosphorylation events leads to the phosphorylation and subsequent degradation of I κ B α . This releases NF- κ B, allowing it to translocate to the nucleus, where it binds to the promoter regions of various pro-inflammatory genes, inducing their transcription.

Damascenine is hypothesized to interfere with this pathway, leading to a reduction in the production of pro-inflammatory cytokines such as Interleukin-1 β (IL-1 β), Interleukin-8 (IL-8), and Tumor Necrosis Factor-alpha (TNF- α). Furthermore, **damascenine** has been observed to decrease the production of Matrix Metallopeptidase-9 (MMP-9), an enzyme involved in tissue remodeling during inflammation.





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